

Methyl Belinostat-d5 chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Belinostat-d5

Cat. No.: B12418524

[Get Quote](#)

Core Chemical Properties and Structure

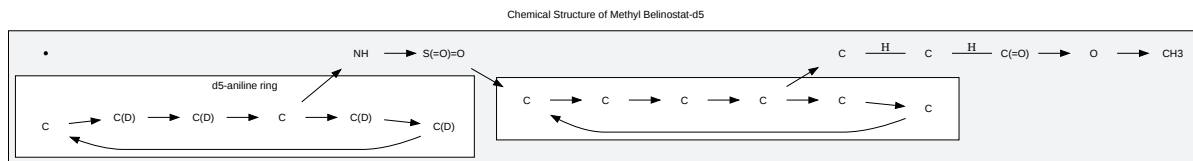
Methyl Belinostat-d5 is the deuterated form of Methyl Belinostat, an active metabolite of the histone deacetylase (HDAC) inhibitor, Belinostat. The incorporation of five deuterium atoms on the aniline ring provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification.

Table 1: Chemical Properties of **Methyl Belinostat-d5**

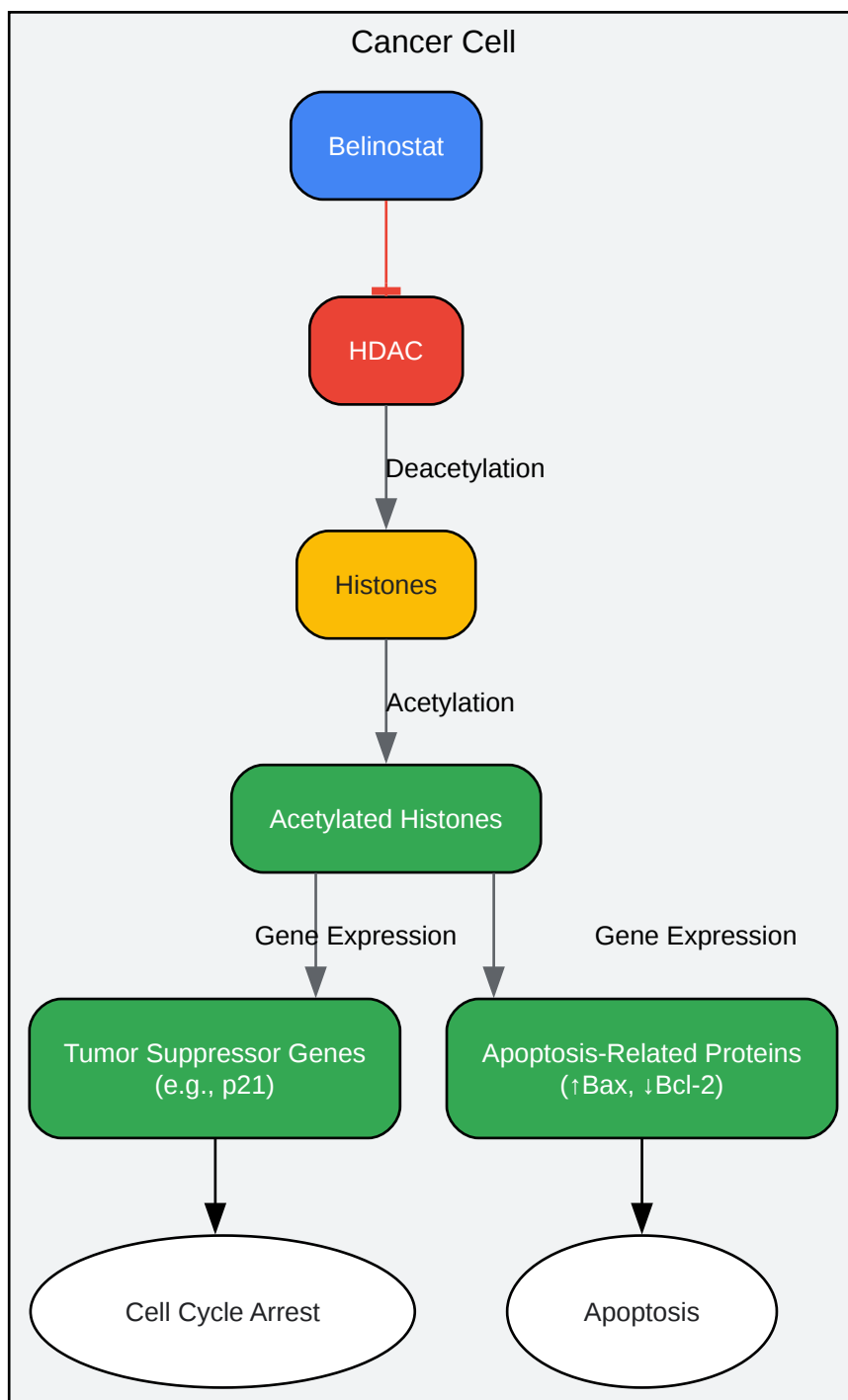
Property	Value
Molecular Formula	C ₁₆ H ₁₁ D ₅ N ₂ O ₄ S[1][2]
Molecular Weight	337.41 g/mol [1][3]
Appearance	White to slightly yellow powder[4]
Storage Conditions	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C[4]
Parent Compound	Belinostat[5]
Non-labelled CAS	1485081-34-2[2][4]

Chemical Structure:

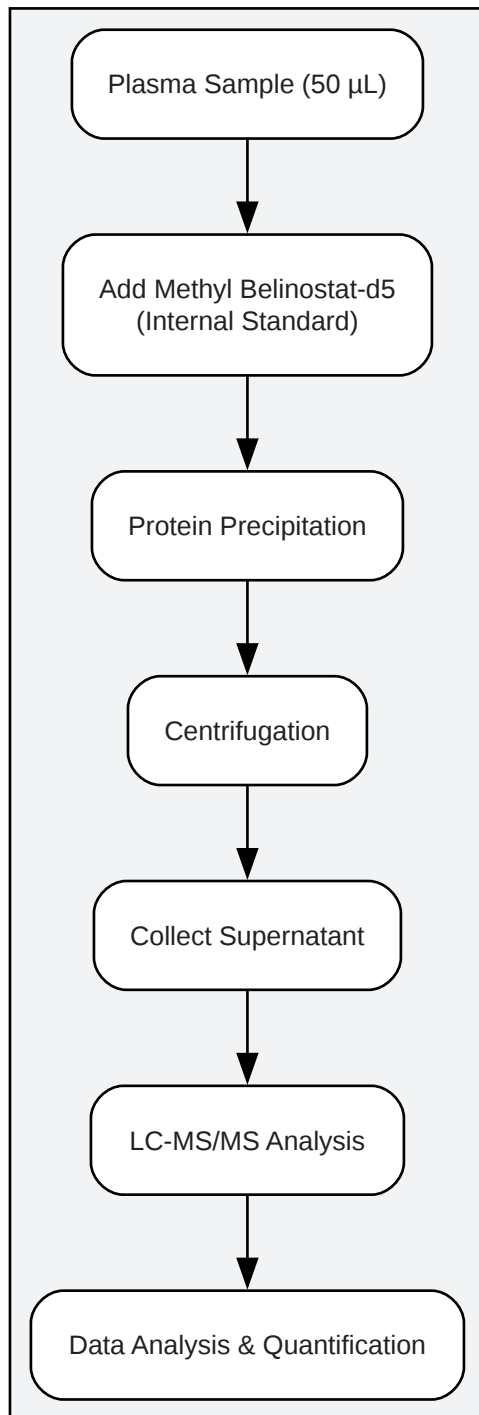
Methyl Belinostat-d5 possesses a sulfonamide-hydroxamide structure, characteristic of many HDAC inhibitors. The deuterium labeling is specifically on the phenyl ring of the sulfamoyl group.



Signaling Pathway of Belinostat



LC-MS/MS Experimental Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Belinostat-d5 - Immunomart [immunomart.org]
- 2. Methyl Belinostat-d5 | Axios Research [axios-research.com]
- 3. clearsynth.com [clearsynth.com]
- 4. Methyl Belinostat [medchemleader.com]
- 5. veeprho.com [veeprho.com]
- To cite this document: BenchChem. [Methyl Belinostat-d5 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418524#methyl-belinostat-d5-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com